

Application Note: HPLC-UV Method Development for the Analysis of Triisostearyl Citrate

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Compound of Interest

Compound Name: *Triisostearyl citrate*

CAS No.: 113431-54-2

Cat. No.: B053467

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Introduction

Triisostearyl citrate is a triester of isostearyl alcohol and citric acid, widely used in the cosmetics industry as an emollient, pigment dispersant, and solvent for UV filters.[1][2] Its presence and concentration in cosmetic formulations are critical for product performance and quality. This application note details a robust and reliable High-Performance Liquid Chromatography (HPLC) method with Ultraviolet (UV) detection for the quantitative analysis of **triisostearyl citrate** in cosmetic products. The method is developed and validated in accordance with the International Council for Harmonisation (ICH) Q2(R1) guidelines.[3][4][5][6]

Principle

The developed method utilizes reversed-phase HPLC to separate **triisostearyl citrate** from other components in a cosmetic matrix. Due to its non-polar nature, a C18 column is employed with a non-aqueous mobile phase gradient.[1] Detection is achieved by monitoring the UV

absorbance of the citrate moiety at a low wavelength. Quantification is performed using an external standard calibration curve.

Experimental Protocols

Materials and Reagents

- Standards: **Triisostearyl Citrate** (analytical standard, >98% purity)
- Solvents: Acetonitrile (HPLC grade), Isopropanol (HPLC grade), Tetrahydrofuran (THF, HPLC grade)
- Sample Matrix: A representative cosmetic base (e.g., cream, lotion) free of **triisostearyl citrate**.
- Filters: 0.45 µm PTFE syringe filters.

Instrumentation and Chromatographic Conditions

A standard HPLC system equipped with a UV detector is required. The following are the recommended starting conditions for the method development:

Parameter	Recommended Condition
HPLC System	Agilent 1260 Infinity II or equivalent
Column	C18 column (e.g., Zorbax Eclipse Plus C18, 4.6 x 150 mm, 5 µm)
Mobile Phase A	Acetonitrile
Mobile Phase B	Isopropanol
Gradient Elution	0-15 min: 80-20% A; 15-20 min: 20% A; 20.1-25 min: 80% A
Flow Rate	1.0 mL/min
Column Temperature	30 °C
Injection Volume	10 µL
UV Detection Wavelength	210 nm
Run Time	25 minutes

Note: The gradient profile may need to be optimized based on the specific cosmetic matrix to ensure adequate separation from interfering components.

Preparation of Standard Solutions

- Stock Standard Solution (1000 µg/mL): Accurately weigh 10 mg of **triisostearyl citrate** standard and dissolve it in 10 mL of tetrahydrofuran (THF).
- Working Standard Solutions: Prepare a series of working standard solutions by diluting the stock solution with the mobile phase (initial conditions: 80% Acetonitrile, 20% Isopropanol) to achieve concentrations ranging from 10 µg/mL to 200 µg/mL.

Sample Preparation

The sample preparation procedure is critical for removing interferences from the complex cosmetic matrix.

- Extraction: Accurately weigh approximately 1 g of the cosmetic sample into a 50 mL centrifuge tube.
- Add 10 mL of THF to the tube.
- Vortex for 2 minutes to ensure complete dissolution of the oily phase.
- Precipitation of Excipients: Add 10 mL of acetonitrile and vortex for another 2 minutes. This step helps to precipitate some of the more polar excipients.
- Centrifugation: Centrifuge the sample at 4000 rpm for 15 minutes.
- Filtration: Carefully collect the supernatant and filter it through a 0.45 µm PTFE syringe filter into an HPLC vial.

Method Validation Protocol

The developed method will be validated according to ICH Q2(R1) guidelines for the following parameters:

- Specificity: The ability of the method to assess the analyte unequivocally in the presence of other components. This will be evaluated by comparing the chromatograms of a blank cosmetic matrix, the matrix spiked with **triisostearyl citrate**, and a standard solution.
- Linearity: The linearity of the method will be assessed by analyzing a series of at least five concentrations of **triisostearyl citrate** over the range of 10-200 µg/mL. The calibration curve will be plotted, and the correlation coefficient (r^2) and y-intercept will be determined.
- Accuracy: The accuracy will be determined by performing recovery studies on a placebo cosmetic matrix spiked with known amounts of **triisostearyl citrate** at three concentration levels (e.g., 80%, 100%, and 120% of the target concentration).
- Precision:
 - Repeatability (Intra-day precision): Assessed by analyzing six replicate injections of a standard solution at 100% of the target concentration on the same day.

- Intermediate Precision (Inter-day precision): Assessed by repeating the analysis on a different day with a different analyst.
- Limit of Detection (LOD) and Limit of Quantitation (LOQ): Determined based on the signal-to-noise ratio, typically 3:1 for LOD and 10:1 for LOQ.
- Robustness: The robustness of the method will be evaluated by introducing small, deliberate variations in the chromatographic conditions, such as flow rate (± 0.1 mL/min), column temperature (± 2 °C), and mobile phase composition ($\pm 2\%$).

Data Presentation

Table 1: System Suitability Test (SST) Parameters

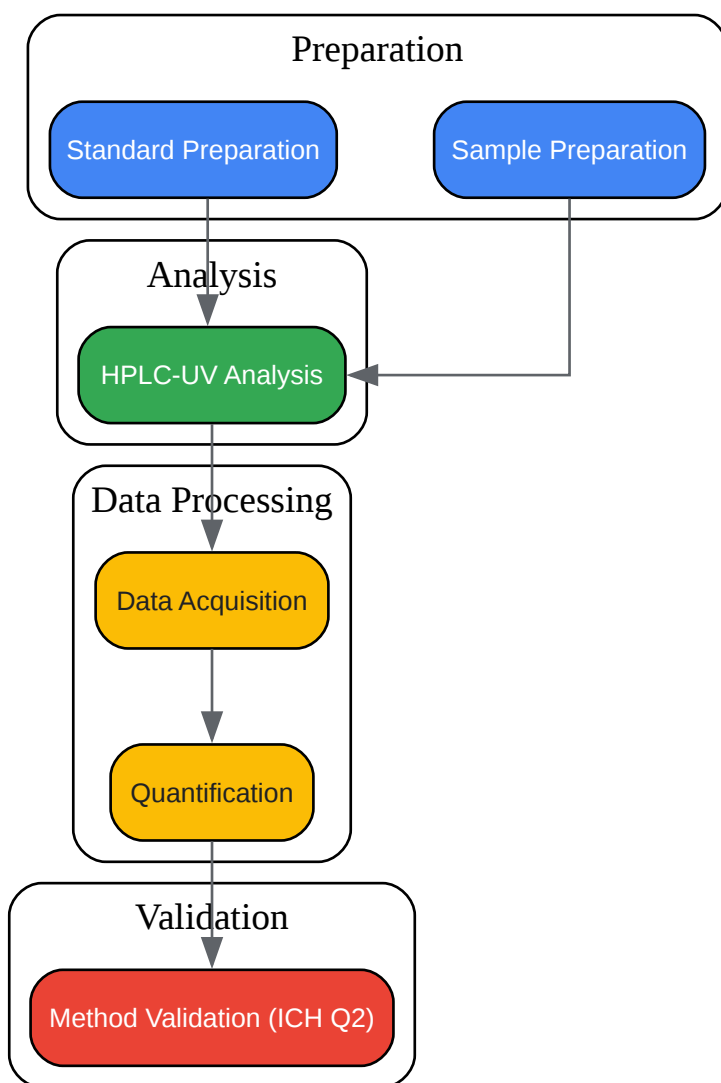
Parameter	Acceptance Criteria
Tailing Factor (T)	$T \leq 2.0$
Theoretical Plates (N)	$N > 2000$
%RSD of Peak Area	$\leq 2.0\%$ (for $n=6$)

**Table 2: Summary of Method Validation Results
(Hypothetical Data)**

Validation Parameter	Result	Acceptance Criteria
Linearity (r^2)	0.9995	$r^2 \geq 0.999$
Range ($\mu\text{g/mL}$)	10 - 200	-
Accuracy (% Recovery)	98.5% - 101.2%	98.0% - 102.0%
Repeatability (%RSD)	1.2%	$\leq 2.0\%$
Intermediate Precision (%RSD)	1.5%	$\leq 2.0\%$
LOD ($\mu\text{g/mL}$)	2.5	-
LOQ ($\mu\text{g/mL}$)	8.0	-
Robustness	No significant impact on results observed.	System suitability parameters should be met.

Visualizations

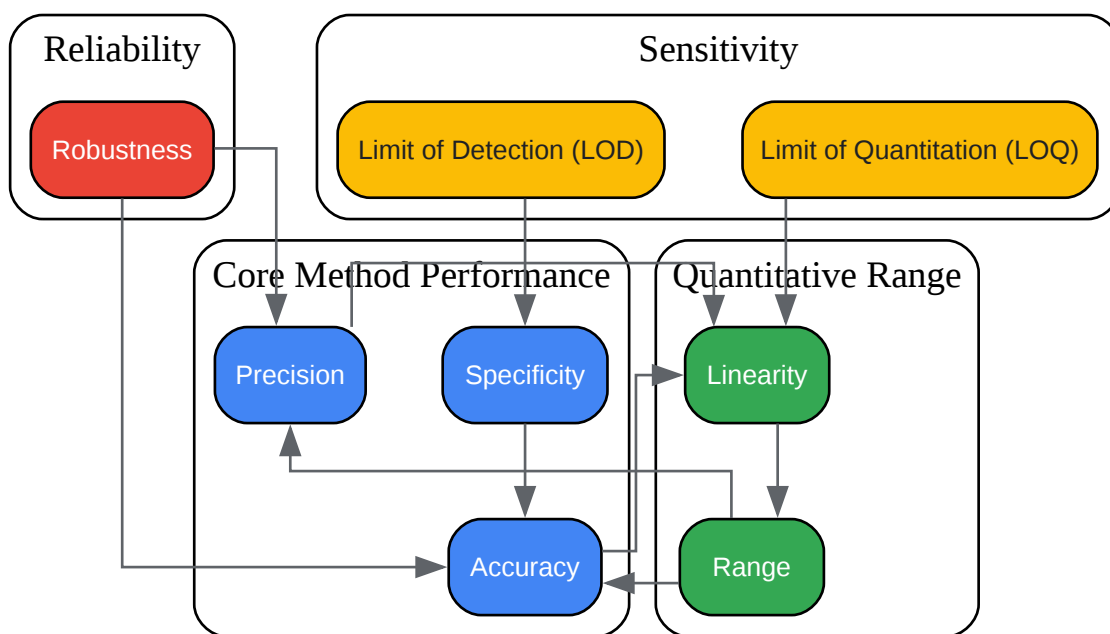
Experimental Workflow



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Caption: Workflow for HPLC-UV analysis of **triisostearyl citrate**.

Logical Relationship of Method Validation Parameters



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Caption: Interrelationship of HPLC method validation parameters.

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